

SKF-75670 hydrobromide CAS number and molecular formula

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Compound of Interest

Compound Name: SKF-75670 hydrobromide

Cat. No.: B1682075

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An In-Depth Technical Guide to SKF-75670 Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

Abstract

SKF-75670 hydrobromide is a synthetic benzazepine derivative recognized for its distinct pharmacological profile as a dopamine D1 receptor partial agonist. This technical guide provides a comprehensive overview of its chemical properties, mechanism of action, and key experimental findings. The document is intended to serve as a resource for researchers engaged in the study of dopaminergic systems and the development of novel therapeutics targeting these pathways. All quantitative data are presented in structured tables, and relevant signaling pathways and experimental workflows are visualized using diagrams in the DOT language.

Chemical and Physical Properties

SKF-75670 hydrobromide is the hydrobromide salt of the parent compound, SKF-75670. Its fundamental chemical and physical properties are summarized in the table below.

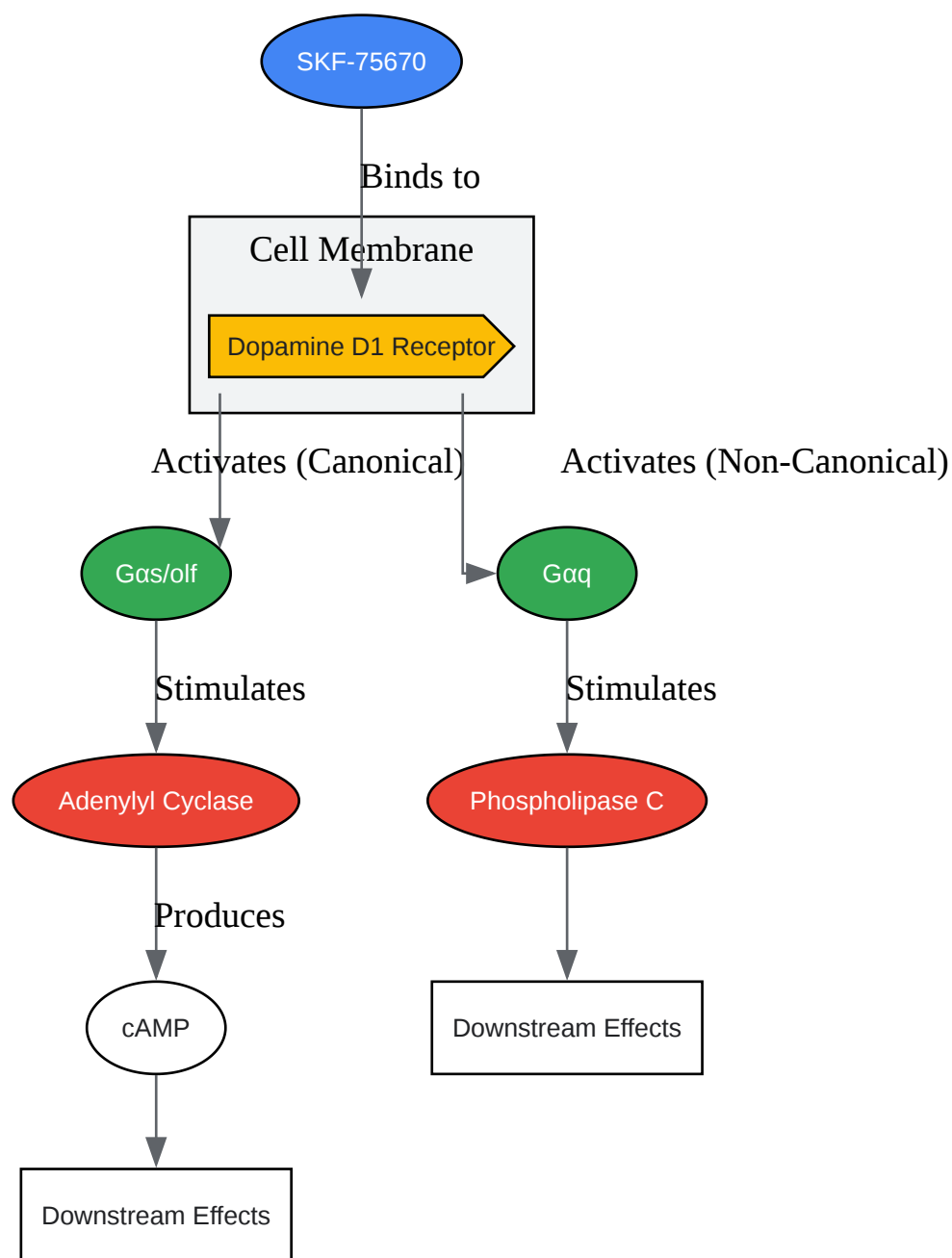
Property	Value
CAS Number	62717-63-9
Molecular Formula	C ₁₇ H ₁₉ NO ₂ · HBr
Molecular Weight	350.25 g/mol
Appearance	White to yellow solid
Synonyms	7,8-dihydroxy-3-methyl-1-phenyl-2,3,4,5-tetrahydro-1H-3-benzazepine hydrobromide

Pharmacological Profile

Mechanism of Action

SKF-75670 hydrobromide is characterized as a partial agonist at the dopamine D1 receptor. Its "atypical" nature is highlighted by observations of antagonist activity in some in vitro assays, while demonstrating agonist effects in vivo. This suggests a complex interaction with the D1 receptor and its downstream signaling cascades. The compound is also noted to act as a cocaine antagonist.

Dopamine D1 receptors are G-protein coupled receptors (GPCRs) that have been shown to couple to multiple G-proteins, primarily G_s/olf and G_q. The canonical pathway involves the activation of G_s/olf, which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). However, evidence suggests that D1 receptors can also signal through G_q, leading to the activation of phospholipase C (PLC) and subsequent downstream signaling. The partial agonism of SKF-75670 may be explained by biased signaling, where it preferentially activates one pathway over the other, or acts as an agonist at one and an antagonist at another.



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Dopamine D1 Receptor Signaling Pathways

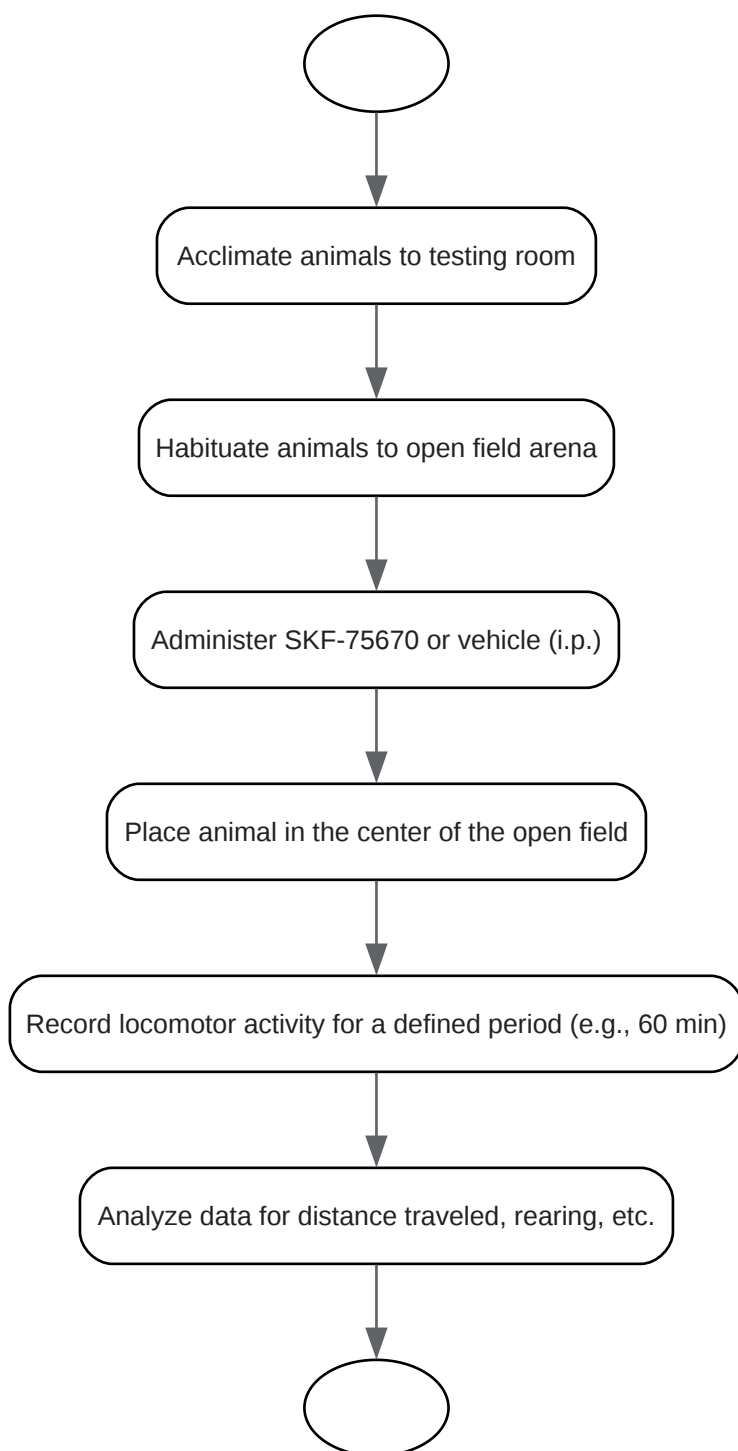
Experimental Data and Protocols

In Vivo Studies: Locomotor Activity in an Animal Model of Parkinson's Disease

In a key study, SKF-75670 hydrochloride was administered to common marmosets treated with MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine), a neurotoxin that induces parkinsonism. The study revealed that SKF-75670 reduced locomotor activity in these animals.^[1]

Experimental Protocol: Locomotor Activity Assessment

A standardized protocol for assessing locomotor activity in rodents, which can be adapted for other species, is outlined below.



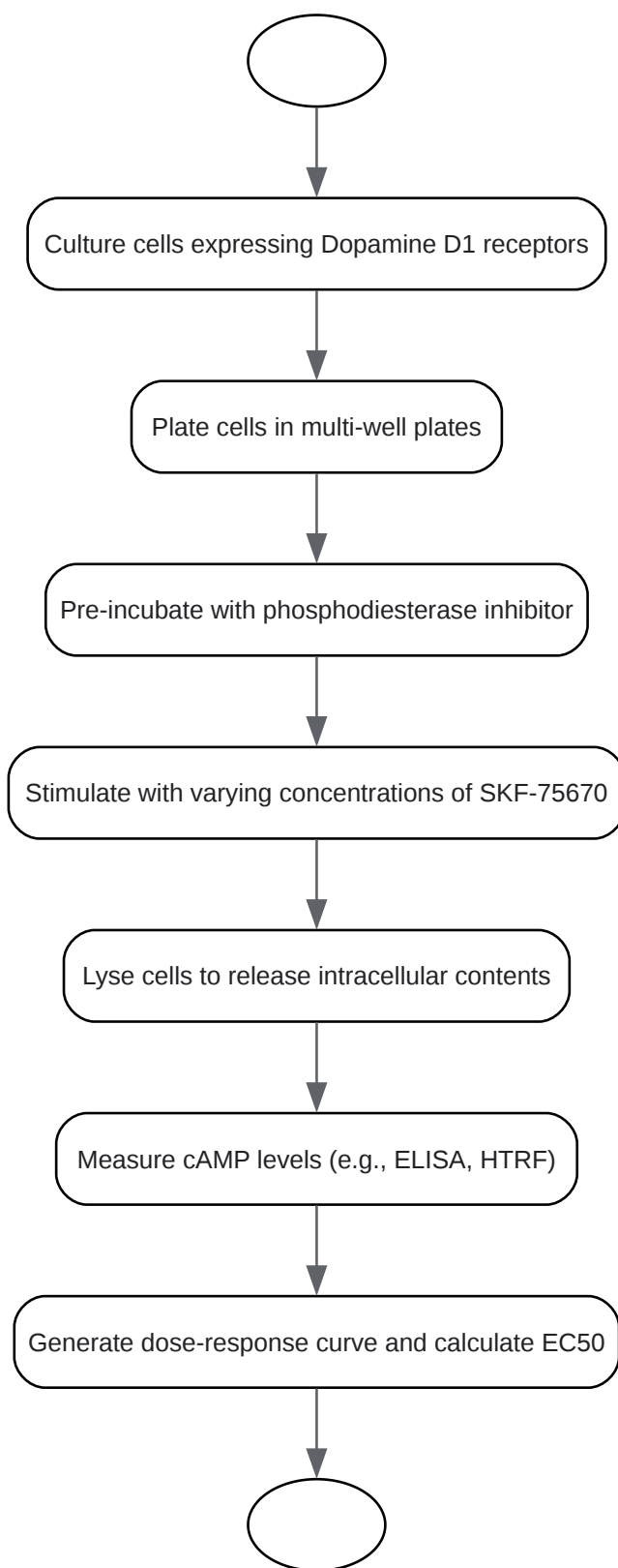
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Workflow for Rodent Locomotor Activity Study

In Vitro Studies: Adenylyl Cyclase Activation

While specific quantitative data on the effect of SKF-75670 on cAMP accumulation is not readily available in the public domain, the general procedure for assessing D1 receptor-mediated adenylyl cyclase activation is well-established. This typically involves using cells expressing the dopamine D1 receptor and measuring the production of cAMP in response to agonist stimulation.

Experimental Protocol: In Vitro cAMP Accumulation Assay



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Workflow for In Vitro cAMP Accumulation Assay

Summary and Future Directions

SKF-75670 hydrobromide is a valuable pharmacological tool for investigating the complexities of the dopamine D1 receptor system. Its partial agonist nature and potential for biased signaling make it an interesting compound for studying the differential roles of Gs/olf- and Gq-mediated pathways in both normal and pathological states. Further research is warranted to fully elucidate its binding kinetics, functional efficacy at different signaling endpoints, and its therapeutic potential in conditions such as Parkinson's disease, schizophrenia, and substance use disorders. The collection of more extensive quantitative data, including K_i , EC_{50} , and IC_{50} values across various assays, will be crucial for advancing our understanding of this compound.

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References

- 1. medchemexpress.com [medchemexpress.com]
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